

Application Note: Purification of 2-Piperidineethanol, 1-methyl- by Vacuum Distillation

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Compound of Interest

Compound Name: 2-Piperidineethanol, 1-methyl-

Cat. No.: B118480

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Introduction

2-Piperidineethanol, 1-methyl- (CAS No. 533-15-3) is a heterocyclic compound utilized as an intermediate in the synthesis of pharmaceuticals, such as thioridazine.^{[1][2]} Its purity is critical for the successful synthesis of downstream products and for ensuring the final drug product's safety and efficacy. Distillation is a primary method for the purification of this compound. Given its boiling point characteristics, vacuum distillation is the preferred technique to prevent thermal degradation and to achieve a high degree of purity. This document provides a detailed protocol for the purification of **2-Piperidineethanol, 1-methyl-** via vacuum distillation.

Physicochemical Properties

A summary of the key physical and chemical properties of **2-Piperidineethanol, 1-methyl-** is presented in the table below. This data is essential for designing and executing an effective distillation protocol.

Property	Value
CAS Number	533-15-3[1][2][3][4]
Molecular Formula	C8H17NO[1][2][3]
Molecular Weight	143.23 g/mol [1][2][3]
Boiling Point	82-84 °C at 19 Torr[1][2]
	115 °C at 2.7 Torr[4]
Density	0.98 g/cm ³ (at 20 °C)[1][2]
Refractive Index	1.48 (at 20 °C)[1][2]
Flash Point	106 °C[1][2]
pH	11.2 (50 g/L in H ₂ O at 20 °C)[1][2]

Safety and Handling

2-Piperidineethanol, 1-methyl- is classified as harmful and an irritant.[1][2] Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times. All handling and distillation procedures should be conducted within a well-ventilated fume hood. Refer to the Safety Data Sheet (SDS) for comprehensive safety information before commencing any work.

Experimental Protocol: Vacuum Distillation of 2-Piperidineethanol, 1-methyl-

Objective:

To purify crude **2-Piperidineethanol, 1-methyl-** to a high degree of purity by removing lower and higher boiling point impurities.

Materials and Equipment:

- Crude **2-Piperidineethanol, 1-methyl-**

- Round-bottom flask (distilling flask)
- Short path distillation head with condenser and collection flask(s)
- Thermometer and adapter
- Heating mantle with a stirrer
- Vacuum pump with a cold trap
- Manometer or vacuum gauge
- Boiling chips or magnetic stir bar
- Glass wool for insulation
- Standard laboratory glassware

Procedure:

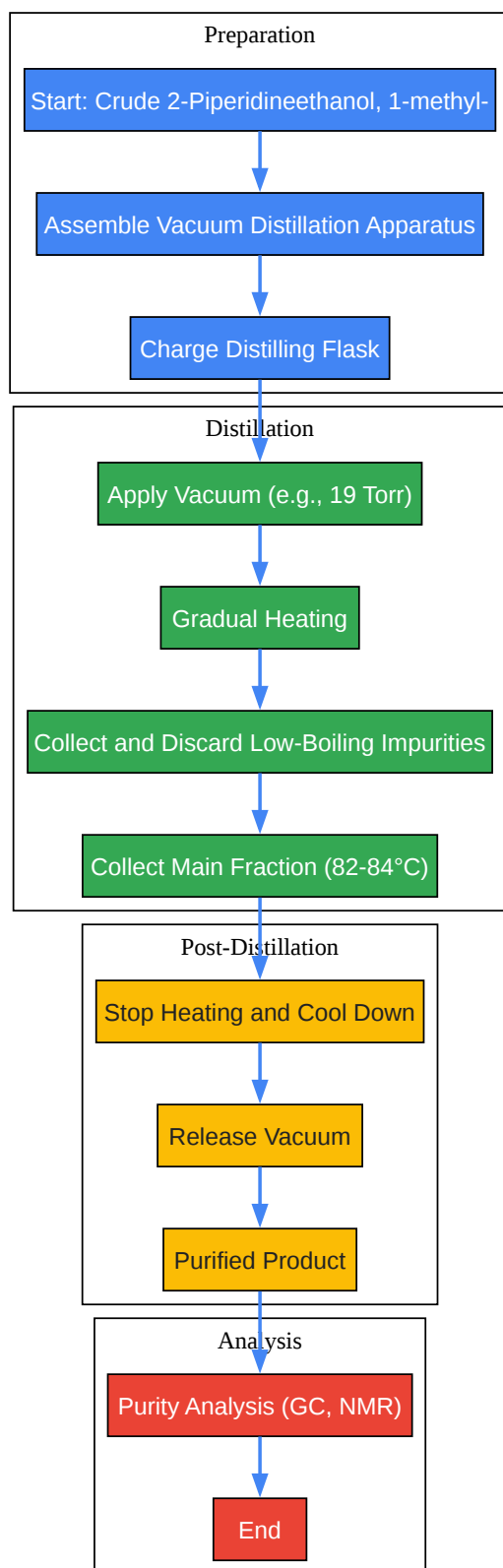
- Apparatus Setup:
 - Assemble the vacuum distillation apparatus in a fume hood.
 - Place a magnetic stir bar or boiling chips into the round-bottom flask to ensure smooth boiling.
 - Charge the distilling flask with the crude **2-Piperidineethanol, 1-methyl-**, filling it to no more than two-thirds of its volume.
 - Connect the distilling flask to the short path distillation head.
 - Place the thermometer in the adapter at the top of the distillation head, ensuring the top of the bulb is level with the side arm leading to the condenser.
 - Connect the condenser to a circulating water bath.
 - Attach the collection flask to the distillation head.

- Connect the vacuum source to the distillation apparatus via a cold trap.
- Ensure all joints are properly sealed.
- Distillation Process:
 - Begin stirring the crude material in the distilling flask.
 - Gradually apply vacuum to the system, reducing the pressure to approximately 19 Torr.
 - Once the desired pressure is stable, begin to gently heat the distilling flask using the heating mantle.
 - Monitor the temperature of the vapor as it rises and equilibrates.
 - Collect any initial low-boiling fractions in a separate flask and discard them appropriately.
 - As the temperature approaches the boiling point of **2-Piperidineethanol, 1-methyl-** at the applied pressure (approximately 82-84 °C at 19 Torr), change to a clean collection flask.[\[1\]](#)
[\[2\]](#)
 - Collect the main fraction, maintaining a steady distillation rate by carefully controlling the heat input.
 - Once the main fraction has been collected, or if the temperature begins to rise significantly, indicating the presence of higher-boiling impurities, stop the distillation.
- Shutdown Procedure:
 - Turn off the heating mantle and allow the system to cool.
 - Slowly and carefully release the vacuum.
 - Once the system is at atmospheric pressure, dismantle the apparatus.
 - The purified **2-Piperidineethanol, 1-methyl-** in the collection flask should be a clear liquid.

Product Analysis:

The purity of the distilled **2-Piperidineethanol, 1-methyl-** can be assessed using techniques such as Gas Chromatography (GC) or Nuclear Magnetic Resonance (NMR) spectroscopy.

Diagrams



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Caption: Workflow for the purification of **2-Piperidineethanol, 1-methyl-** by vacuum distillation.

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